

Troubleshooting low signal-to-noise in ^{13}C NMR of cellobiose

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Compound of Interest

Compound Name: *D-(+)-Cellobiose- ^{13}C*

Cat. No.: B12395374

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Technical Support Center: ^{13}C NMR of Cellobiose

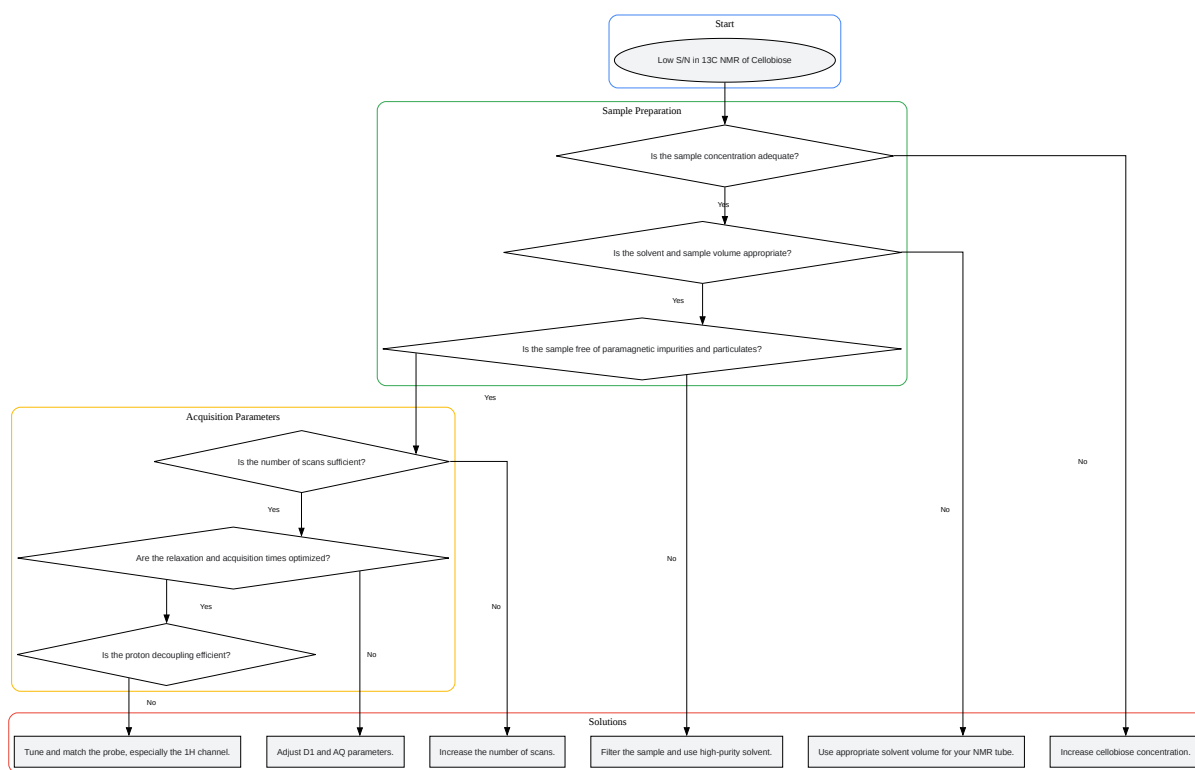
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the ^{13}C NMR analysis of cellobiose, with a focus on improving low signal-to-noise ratios.

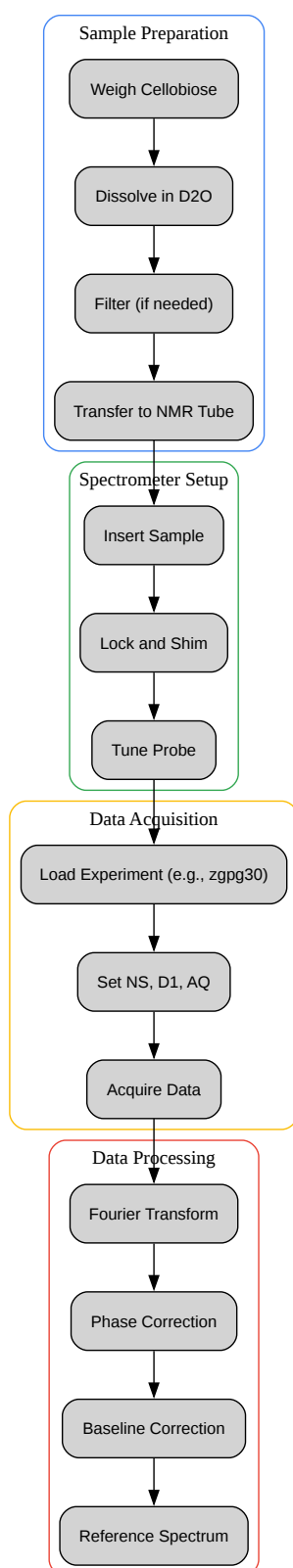
Troubleshooting Guide: Low Signal-to-Noise in ^{13}C NMR of Cellobiose

Low signal-to-noise (S/N) is a frequent challenge in ^{13}C NMR spectroscopy due to the low natural abundance of the ^{13}C isotope. This guide provides a systematic approach to diagnosing and resolving this issue when analyzing cellobiose samples.

Q1: My ^{13}C NMR spectrum of cellobiose has very low signal-to-noise. Where should I start troubleshooting?

A low signal-to-noise ratio can stem from several factors, broadly categorized into sample preparation and NMR acquisition parameters. The following workflow can help you systematically identify and address the root cause of the problem.





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